

Application Notes & Protocols for Benzoximate Residue Analysis in Soil and Water

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Compound of Interest

Compound Name: *Benzoximate*

CAS No.: *29356-13-6*

Cat. No.: *B1239414*

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Introduction

Benzoximate is an acaricide previously used in agriculture to control mites on crops such as citrus fruits.[1] Due to its potential environmental persistence, monitoring its residue levels in soil and water is crucial for assessing environmental contamination and ensuring food and water safety. Although considered obsolete in many regions, legacy contamination may still be a concern.[2] These application notes provide detailed protocols for the analysis of **benzoximate** residues in soil and water matrices, primarily utilizing High-Performance Liquid Chromatography (HPLC) with UV detection, a robust and widely accessible analytical technique.[1]

Data Presentation

Due to the limited availability of recent, specific quantitative data on **benzoximate** residues in soil and water from field studies, the following tables provide illustrative data. This data is intended for demonstration purposes to showcase data presentation for validation and sample analysis.

Table 1: HPLC-UV Method Validation Parameters for **Benzoximate** Analysis

Parameter	Soil	Water
Linearity Range (µg/mL)	0.05 - 10.0	0.05 - 10.0
Correlation Coefficient (r ²)	> 0.995	> 0.998
Limit of Detection (LOD) (ppm)	0.05	0.05
Limit of Quantification (LOQ) (ppm)	0.15	0.15
Accuracy (Recovery %)	85-105%	90-110%
Precision (RSD %)	< 10%	< 5%

Table 2: Illustrative **Benzoximate** Residue Analysis Data in Environmental Samples

Sample ID	Matrix	Benzoximate Concentration (ppm)	Notes
SOIL-001	Clay Loam	0.25	Sample from a former citrus orchard.
SOIL-002	Sandy Soil	< LOQ	No significant contamination detected.
WATER-001	Agricultural Runoff	0.18	Collected after a significant rainfall event.
WATER-002	Groundwater	< LOD	Well water from a nearby farm.

Experimental Protocols

Protocol 1: Benzoximate Residue Analysis in Soil

This protocol is adapted from a method for citrus fruits and incorporates general principles of pesticide residue analysis in soil.^{[1][3]}

1. Sample Preparation and Extraction:

- **Sample Collection:** Collect soil samples from the top 15 cm of the soil profile using a stainless-steel auger. Composite multiple sub-samples to obtain a representative sample for the area of interest. Store samples in amber glass jars at 4°C until analysis.
- **Sieving and Homogenization:** Air-dry the soil sample and pass it through a 2 mm sieve to remove stones and debris. Homogenize the sieved soil thoroughly.
- **Extraction:**
 - Weigh 20 g of the homogenized soil into a 250 mL Erlenmeyer flask.
 - Add 100 mL of acetonitrile.
 - Shake the flask on a mechanical shaker for 1 hour at room temperature.
 - Filter the extract through a Büchner funnel with Whatman No. 1 filter paper.
 - Transfer the filtrate to a separatory funnel.

2. Liquid-Liquid Partitioning and Cleanup:

- Add 50 mL of a 5% NaCl solution to the separatory funnel containing the acetonitrile extract and shake vigorously for 1 minute.
- Add 50 mL of dichloromethane and shake for 2 minutes. Allow the layers to separate.
- Collect the lower dichloromethane layer.
- Repeat the dichloromethane extraction twice more with 25 mL portions.
- Combine the dichloromethane extracts and dry them by passing through a column of anhydrous sodium sulfate.

- Evaporate the solvent to near dryness using a rotary evaporator at 40°C.
- Redissolve the residue in 5 mL of hexane.

3. Solid Phase Extraction (SPE) Cleanup:

- Condition a Florisil SPE cartridge (500 mg) by passing 5 mL of hexane through it.
- Load the 5 mL hexane sample extract onto the cartridge.
- Wash the cartridge with 10 mL of hexane to remove interferences.
- Elute the **benzoximate** from the cartridge with 10 mL of a hexane:ethyl acetate (80:20, v/v) mixture.
- Evaporate the eluate to dryness under a gentle stream of nitrogen.
- Reconstitute the residue in 1 mL of methanol for HPLC analysis.

4. HPLC-UV Analysis:

- Instrument: High-Performance Liquid Chromatograph with a UV-Vis Detector.
- Column: C18 reversed-phase column (e.g., 250 mm x 4.6 mm, 5 µm).
- Mobile Phase: Acetonitrile:Water (70:30, v/v), isocratic.
- Flow Rate: 1.0 mL/min.
- Injection Volume: 20 µL.
- Detection Wavelength: 235 nm.[\[1\]](#)
- Quantification: Prepare a calibration curve using **benzoximate** analytical standards of known concentrations (e.g., 0.05, 0.1, 0.5, 1, 5, and 10 µg/mL).[\[1\]](#)

Protocol 2: Benzoximate Residue Analysis in Water

This protocol is a general method for pesticide residue analysis in water, adapted for **benzoximate**.

1. Sample Preparation and Extraction:

- Sample Collection: Collect water samples in 1 L amber glass bottles. If the water contains suspended solids, it should be filtered through a 0.45 µm glass fiber filter. Store samples at 4°C.
- Solid Phase Extraction (SPE):
 - Condition a C18 SPE cartridge (500 mg) with 5 mL of methanol followed by 5 mL of deionized water.
 - Pass 500 mL of the water sample through the conditioned cartridge at a flow rate of approximately 5 mL/min.
 - After the entire sample has passed through, dry the cartridge by passing air through it for 10 minutes.

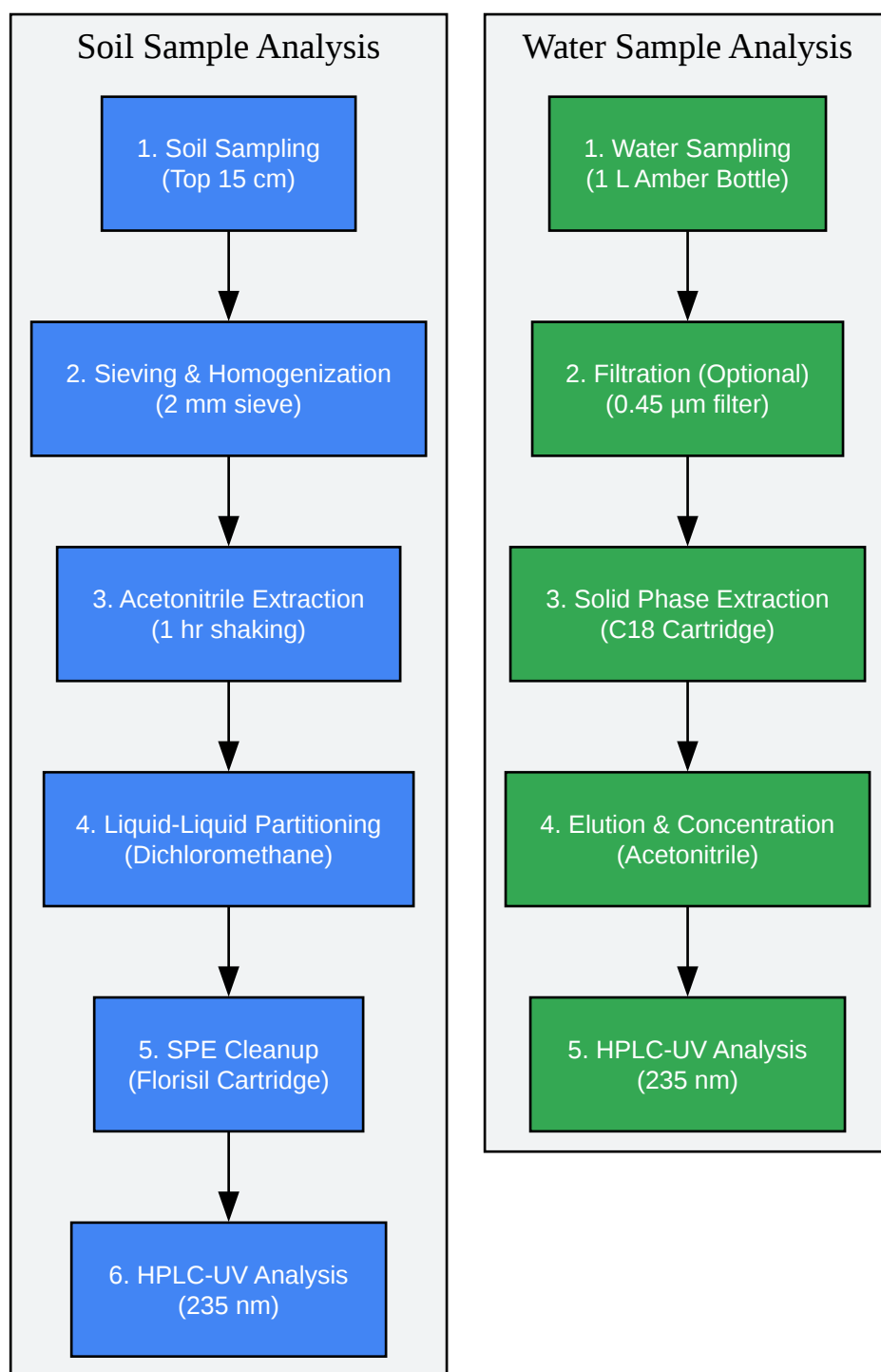
2. Elution and Concentration:

- Elute the **benzoximate** from the cartridge with 10 mL of acetonitrile.
- Collect the eluate in a clean collection tube.
- Concentrate the eluate to approximately 0.5 mL under a gentle stream of nitrogen.
- Add methanol to bring the final volume to 1 mL for HPLC analysis.

3. HPLC-UV Analysis:

- Follow the same HPLC-UV conditions as described in Protocol 1, Section 4.

Experimental Workflow Visualization



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Caption: Workflow for **Benzoximate** Residue Analysis in Soil and Water Samples.

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